

# Sisunatovir hydrochloride solubility issues

## DMSO concentration

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### Compound Focus: Sisunatovir Hydrochloride

CAS No.: 1903763-83-6

Cat. No.: S542099

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## Sisunatovir Hydrochloride: Solubility & Stock Solution Guide

**Summary of Key Solubility Data** The table below consolidates the key physical and solubility characteristics of **Sisunatovir hydrochloride** from supplier data sheets [1] [2] [3].

Property	Specification / Value
Molecular Weight	482.90 g/mol [1] [2] [3]
CAS No.	1903763-83-6 [1] [2] [3]
Solubility in DMSO	24 mg/mL (49.69 mM) [1] [2] to 100 mg/mL (207.08 mM) [3].
Solubility in Water	Insoluble [1] [2] [3]
Solubility in Ethanol	Insoluble [1] [2] [3]

> **Note:** The variation in DMSO solubility (24 mg/mL vs. 100 mg/mL) is noted in the search results and is likely due to different testing methods or batch-to-batch variations [2]. It is recommended to use the lower,

more conservative value for initial planning and to use **fresh, anhydrous DMSO**, as moisture can significantly reduce solubility [1] [3].

## Experimental Protocols

### Protocol 1: Preparing a DMSO Stock Solution (In Vitro Use)

This protocol is for creating a concentrated master liquid for later dilution in cell-based assays.

- **Calculate the mass** of **Sisunatovir hydrochloride** needed to achieve your desired stock concentration and volume.
- **Add the calculated mass** of the compound directly to a vial of **fresh, anhydrous DMSO** [1] [3].
- **Mix thoroughly** by vortexing or brief sonication until the solid is fully dissolved and the solution is clear [3] [4].
- **Aliquot and store** the stock solution. For long-term storage, it is recommended to seal the container and store at -80°C for 6 months or -20°C for 1 month, away from moisture [3].

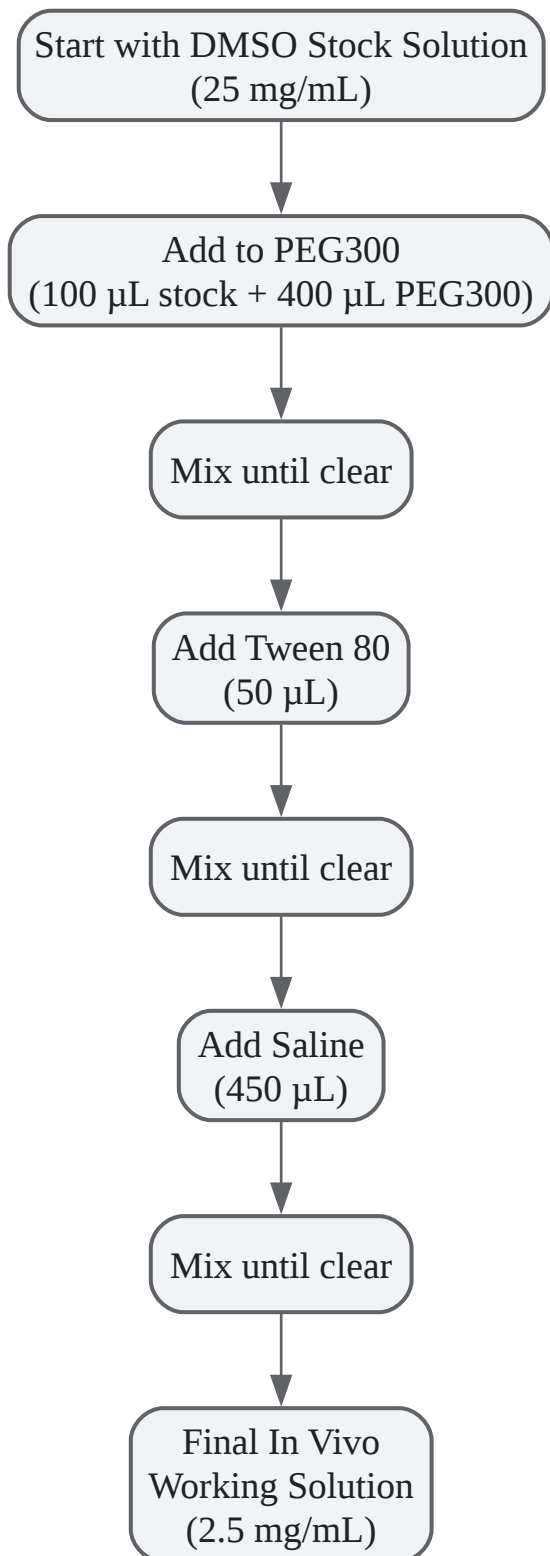
### Protocol 2: Preparing an In Vivo Dosing Solution via Sequential Solvent Addition

This method is for preparing a solution suitable for animal administration, starting from a DMSO stock solution. The following table outlines two common formulations [3]:

Formulation	Composition	Final Drug Concentration
Formulation A	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline [3]	≥ 2.5 mg/mL (5.18 mM) [3]
Formulation B	10% DMSO + 90% Corn Oil [3]	≥ 2.5 mg/mL (5.18 mM) [3]

#### Workflow for Preparing Formulation A:

The diagram below illustrates the sequential steps to prepare a clear dosing solution for animal studies.



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**Critical Notes:**

- **Sequential Addition:** You must add the solvents in the order specified and ensure the solution is clear at each step before adding the next solvent [1] [3].
- **Clarity is Key:** The final solution must be clear before administration. If cloudiness or precipitation occurs, gentle heating, vortexing, or sonication can be used to aid dissolution [1] [3].
- **Fresh Preparation:** For in vivo studies, it is recommended to prepare the working solution freshly and use it on the same day [3].

## Frequently Asked Questions (FAQs)

**Q1: The compound won't fully dissolve in DMSO. What should I do?** A1: First, ensure you are using **fresh, moisture-free DMSO**, as absorbed water greatly reduces solubility [1] [3]. You can try gentle warming (e.g., in a 37°C water bath), vortexing, or brief sonication to aid dissolution [1] [3]. If the problem persists, the actual solubility of your specific batch may be lower than stated; consider making a more dilute stock solution.

**Q2: Can I use water or ethanol to dissolve **Sisunatovir hydrochloride**?** A2: No. The supplier data sheets explicitly state that **Sisunatovir hydrochloride** is **insoluble** in both water and ethanol [1] [2] [3]. DMSO is the standard solvent for preparing stock solutions for this compound.

**Q3: How should I store the stock solution, and what is its shelf life?** A3: Aliquot the DMSO stock solution and store it in a **sealed container away from moisture**. Recommended storage conditions are **-80°C for up to 6 months or -20°C for 1 month** [3]. Avoid repeated freeze-thaw cycles.

**Q4: What is the biological activity of **Sisunatovir hydrochloride**?** A4: **Sisunatovir hydrochloride** is a potent, orally active inhibitor of the Respiratory Syncytial Virus (RSV) fusion (F) protein. It effectively reduces viral load and has shown a good safety profile in treating established RSV infections in research models [1] [2] [3].

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## References

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